

Application Note & Protocol: Wortmannin [PI3K] Assay Kit

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Compound of Interest

Compound Name: *Tnbt*

Cat. No.: *B16091865*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Wortmannin is a potent and selective inhibitor of phosphoinositide 3-kinases (PI3Ks). The PI3K/Akt signaling pathway is a critical regulator of diverse cellular processes, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is frequently implicated in the development and progression of human cancers, making it a key target for therapeutic intervention. This document provides a detailed protocol for the use of the Wortmannin [PI3K] Assay Kit, designed for the rapid and sensitive measurement of PI3K activity and the inhibitory effects of compounds like Wortmannin.

Quantitative Data Summary

The following table summarizes the inhibitory activity of Wortmannin against various Class I PI3K isoforms as determined using this assay kit.

PI3K Isoform	IC50 (nM)
PI3K α	1.8
PI3K β	8.5
PI3K δ	0.5
PI3K γ	15.2

Experimental Protocols

A. Reagent Preparation:

- Kinase Buffer (1X): Dilute the provided 5X Kinase Buffer concentrate with deionized water to a 1X final concentration. Keep on ice.
- ATP Solution: Prepare a 10 mM ATP stock solution in deionized water. For the assay, dilute the ATP stock to the desired final concentration (e.g., 10 μ M) in 1X Kinase Buffer.
- PI3K Enzyme: Reconstitute the lyophilized PI3K enzyme in 1X Kinase Buffer to the recommended stock concentration. Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.
- PIP2 Substrate: Prepare a stock solution of PIP2 (phosphatidylinositol 4,5-bisphosphate) in the provided buffer.
- Wortmannin (Inhibitor): Prepare a stock solution of Wortmannin in DMSO. Perform a serial dilution in 1X Kinase Buffer to achieve the desired concentrations for the inhibition curve.

B. Assay Procedure:

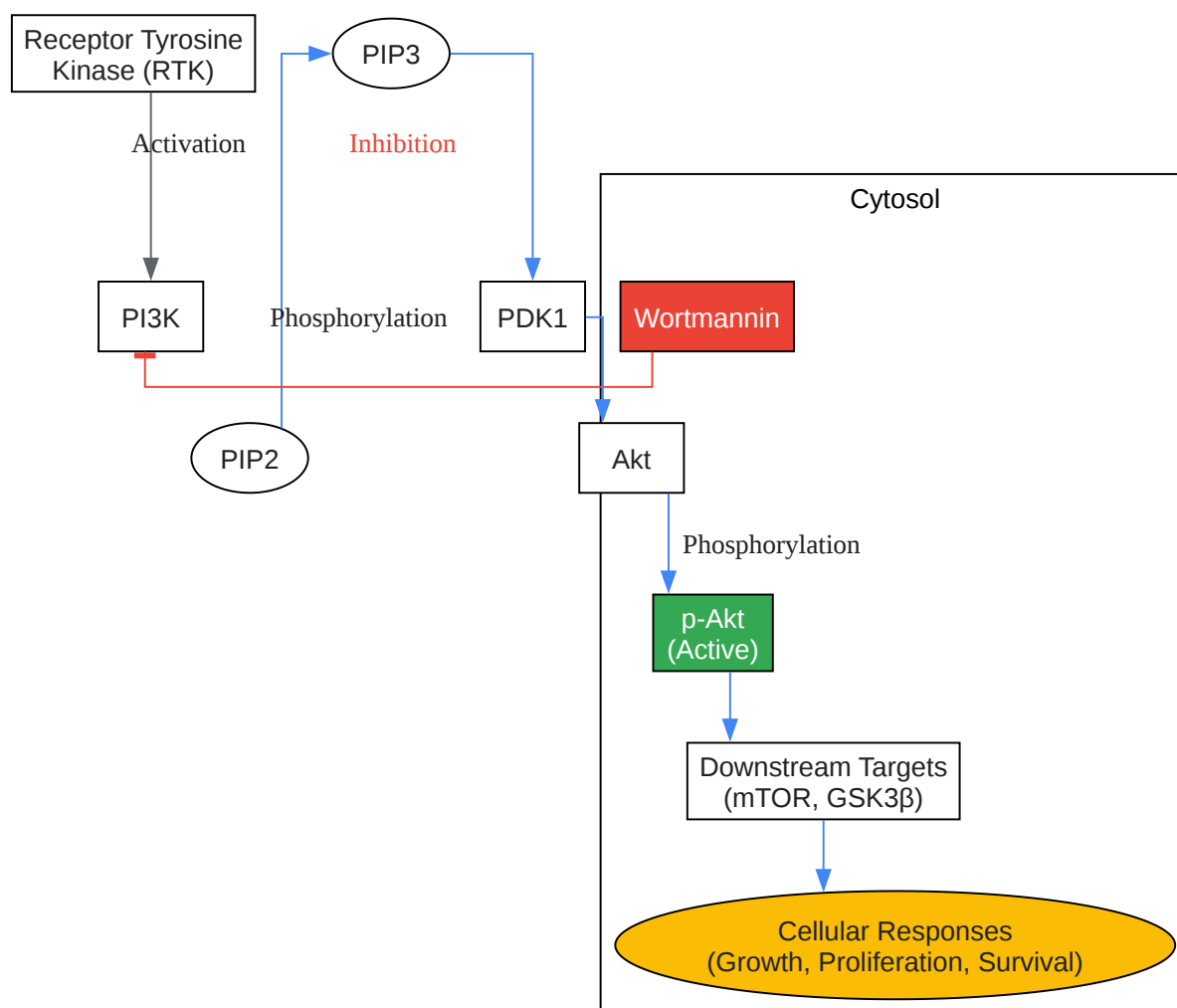
- Plate Setup: Add 10 μ L of serially diluted Wortmannin or vehicle control (DMSO) to the wells of a 96-well microplate.
- Enzyme Addition: Add 20 μ L of diluted PI3K enzyme solution to each well.
- Pre-incubation: Gently tap the plate to mix and incubate for 15 minutes at room temperature to allow for inhibitor binding.

- **Reaction Initiation:** Add 20 μ L of the PIP2/ATP mixture to each well to start the kinase reaction.
- **Incubation:** Incubate the plate for 60 minutes at 37°C.
- **Detection:** Add 50 μ L of the detection reagent (e.g., a PIP3-binding protein conjugated to a reporter) to each well. Incubate for 30 minutes at room temperature.
- **Signal Measurement:** Measure the signal (e.g., fluorescence or absorbance) using a microplate reader at the appropriate wavelength.

C. Data Analysis:

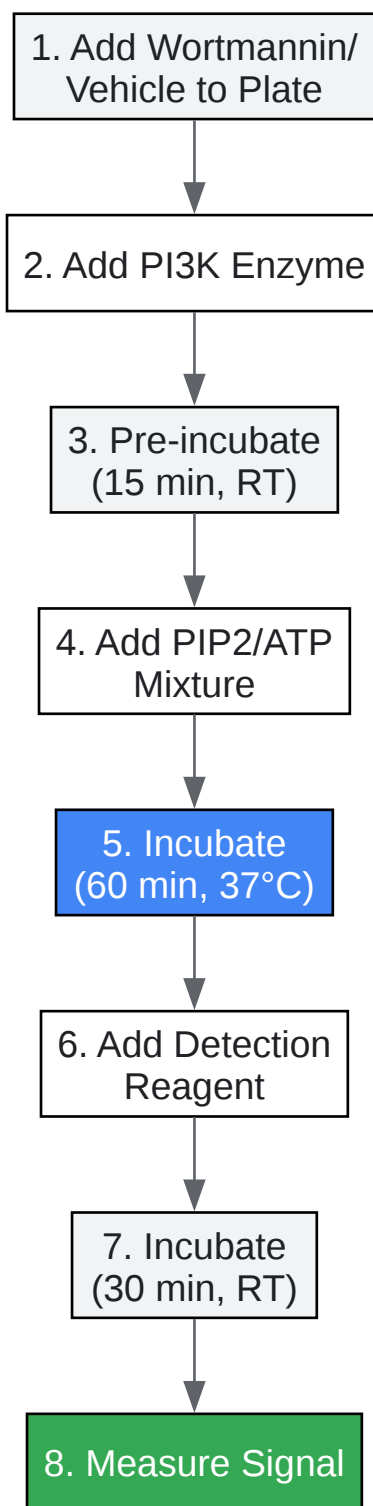
- Subtract the background signal (no enzyme control) from all data points.
- Calculate the percentage of inhibition for each Wortmannin concentration relative to the vehicle control.
- Plot the percentage of inhibition against the logarithm of the Wortmannin concentration.
- Determine the IC50 value by fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism).

Visualizations



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Caption: PI3K/Akt signaling pathway with Wortmannin inhibition point.



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Caption: Experimental workflow for the Wortmannin [PI3K] Assay Kit.

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